

# Application Notes and Protocols for Evaluating GSK-1482160 Efficacy

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## Compound of Interest

Compound Name: GSK-1482160 (isomer)

Cat. No.: B12423405

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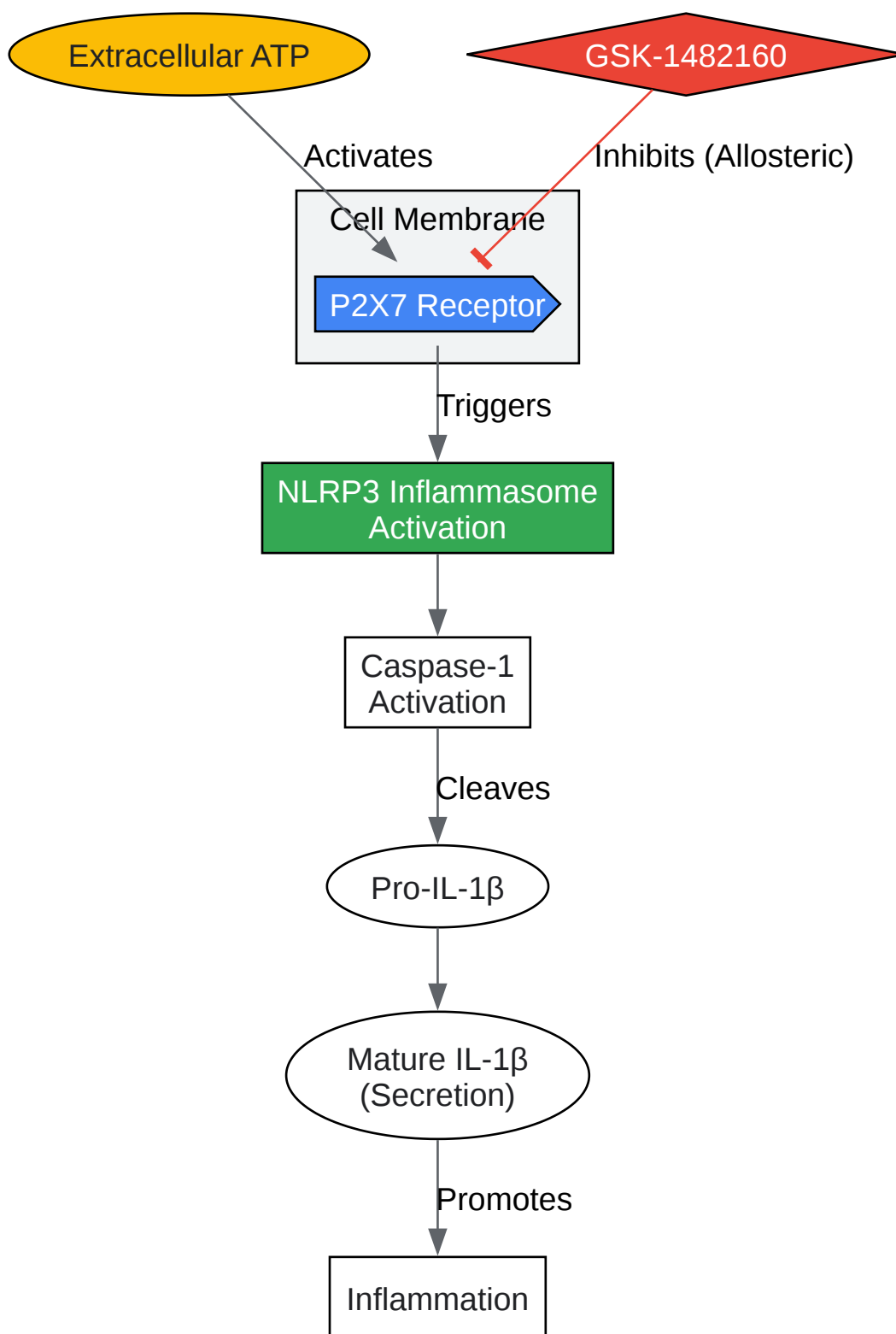
For Researchers, Scientists, and Drug Development Professionals

## Introduction

GSK-1482160 is an orally active, blood-brain barrier-penetrant negative allosteric modulator of the P2X7 receptor (P2X7R).[1] The P2X7R is an ATP-gated ion channel primarily expressed on immune cells such as macrophages, microglia, and monocytes.[2][3] Its activation by high concentrations of extracellular ATP, often present at sites of inflammation and tissue damage, triggers a cascade of downstream events, including the processing and release of the pro-inflammatory cytokine interleukin-1 $\beta$  (IL-1 $\beta$ ).[2] GSK-1482160 reduces the efficacy of ATP at the P2X7 receptor without affecting its affinity, thereby inhibiting the release of IL-1 $\beta$ .[1] These application notes provide a comprehensive overview of cell-based assays to characterize the efficacy of GSK-1482160.

## P2X7R Signaling Pathway

The following diagram illustrates the signaling pathway modulated by GSK-1482160.



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P2X7R signaling and GSK-1482160 inhibition.

## Quantitative Data Summary

The following tables summarize key quantitative parameters for GSK-1482160 from in vitro studies.

Table 1: In Vitro Potency of GSK-1482160

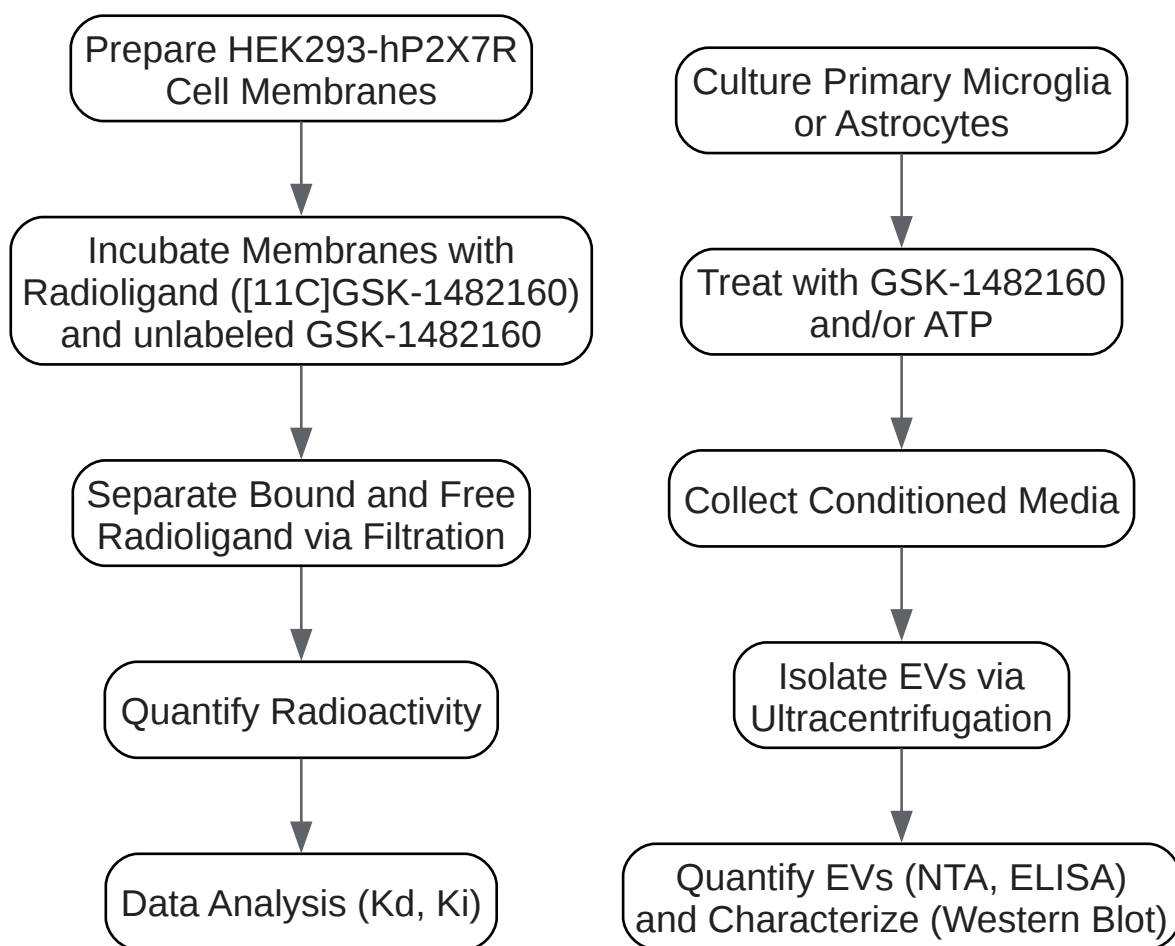
Parameter	Species	Value	Assay System
pIC50	Human	8.5	P2X7R functional assay
pIC50	Rat	6.5	P2X7R functional assay
Kd	Human	1.15 ± 0.12 nM	[11C]GSK-1482160 binding to HEK293-hP2X7R membranes
Kd	Human	5.09 ± 0.98 nM	[11C]GSK-1482160 binding to living HEK293-hP2X7R cells
Ki	Human	2.63 ± 0.6 nM	[11C]GSK-1482160 competition assay in HEK293-hP2X7R cells
IC50	Human	~3 nM	P2X7R functional assay

## Experimental Protocols

### Radioligand Binding Assay for P2X7R

This protocol determines the binding affinity of GSK-1482160 to the human P2X7 receptor expressed in HEK293 cells.

Workflow Diagram



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## References

- 1. MTT assay protocol | Abcam [[abcam.com](https://www.abcam.com)]
- 2. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 3. MTT (Assay protocol [[protocols.io](https://www.protocols.io)])
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